

Application Note: Synthesis of Cystathionine-Containing Peptides via Bis-Alkylation

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Compound of Interest

Compound Name: *Di-Boc-L-cystathionine*

CAS No.: 64905-03-9

Cat. No.: B1390343

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Executive Summary

The cystathionine bridge (

) represents a critical structural motif in peptidomimetic drug design. Unlike the reducible disulfide bond (

), the cystathionine thioether linkage is chemically and metabolically stable, resistant to redox fluctuations in the cytosolic environment, and immune to disulfide scrambling.

This guide details the synthesis of cystathionine-bridged peptides via the Bis-Alkylation Strategy. In this approach, an inorganic sulfide source functions as a nucleophile, performing a double displacement reaction on two electrophilic centers (halo-alanine and halo-homoalanine precursors) embedded within the resin-bound peptide. This method offers superior regioselectivity compared to biomimetic approaches and allows for the precise installation of the bridge during the solid-phase assembly.

Strategic Rationale & Mechanism

Why Bis-Alkylation?

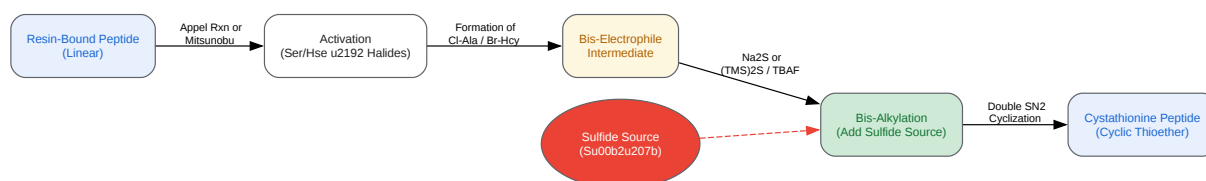
Traditional methods for forming thioether bridges often involve the alkylation of a cysteine thiol with a halo-alkyl electrophile (e.g., bromoalanine). While effective, this "stepwise" approach requires orthogonal protection of sulfur nucleophiles.

The Bis-Alkylation of Sulfide strategy simplifies this by using an external sulfur source () to "stitch" two electrophilic sites on the resin.

- Mechanism: Double displacement.
- Stereochemical Inversion: The reaction proceeds with inversion of configuration at the electrophilic carbons. Therefore, to obtain the natural L,L-cystathionine configuration, one must start with D-configured electrophilic precursors (or convert L-Ser/L-Hse to halides with retention, then invert with sulfide).
- Atom Economy: Eliminates the need for multiple orthogonal thiol protecting groups (e.g., Trt, AcM, pMeBzl).

Reaction Pathway Visualization

The following diagram illustrates the conversion of a linear bis-electrophile precursor into the cyclic cystathionine peptide.



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Figure 1: Workflow for the on-resin synthesis of cystathionine bridges via bis-alkylation of an external sulfide source.

Detailed Protocol

Reagents & Materials

- Resin: Rink Amide or Wang resin (low loading, 0.2–0.4 mmol/g recommended to prevent inter-chain aggregation).
- Electrophile Precursors:
 - Site A (Alanine moiety): Fmoc-Ser(Trt)-OH (converted to -chloroalanine).
 - Site B (Homocysteine moiety): Fmoc-Hse(Trt)-OH (Homoserine, converted to -bromohomoalanine) or commercially available -halo-amino acids.
- Sulfide Source: Sodium Sulfide nonahydrate () OR Bis(trimethylsilyl)sulfide () with Tetrabutylammonium fluoride (TBAF).
- Solvents: Anhydrous DMF, DCM.

Step-by-Step Methodology

Phase 1: Sequence Assembly & Electrophile Installation

Note: The most robust method involves converting Serine/Homoserine residues to halides on-resin.

- Peptide Assembly: Synthesize the linear peptide sequence using standard Fmoc/tBu SPPS protocols.
 - At the position of the Cystathionine C-terminal end (Hcy): Incorporate Fmoc-Hse(Trt)-OH.

- At the position of the Cystathionine N-terminal end (Ala): Incorporate Fmoc-Ser(Trt)-OH.
- Selective Deprotection: If the Ser/Hse side chains are Trt-protected, remove Trt using dilute TFA (1% in DCM) without cleaving the peptide from the resin (if using acid-stable linkage) or use orthogonal protection (e.g., Alloc/Allyl) if the resin is acid-sensitive.
 - Alternative: Use Fmoc-D-Dap-OH (Diaminopropionic acid) and convert to halide via diazonium salt, but Serine activation is standard.
- Chlorination/Bromination (Activation):
 - Wash resin with anhydrous DCM (3x).
 - Treat resin with

(Thionyl Chloride) (10 eq) and Pyridine (20 eq) in DCM for 2 hours.
 - Result: Conversion of Ser

-Chloro-Ala and Hse

-Chloro-HomoAla.
 - Stereochemistry Note: This step typically proceeds with retention or inversion depending on the mechanism (internal return vs pyridine displacement). Verify configuration. For strict L-cystathionine, starting with D-Ser/D-Hse and inverting during the sulfide step is a common strategy.

Phase 2: Macrocyclization via Bis-Alkylation

- Swelling: Swell the chlorinated resin in DMF for 30 minutes.
- Preparation of Sulfide Solution:
 - Method A (Aqueous/Organic):^[1] Dissolve

(5 eq) in a minimum amount of water, then dilute with DMF (ratio 1:9).
 - Method B (Anhydrous - Recommended): Dissolve Bis(trimethylsilyl)sulfide ((

), 2 eq) in anhydrous DMF. Add TBAF (1M in THF, 2.2 eq) immediately before addition to the resin. This generates anhydrous

in situ.

- Reaction:
 - Add the sulfide solution to the resin.
 - Agitate gently at Room Temperature for 4–12 hours.
 - Monitoring: The reaction is difficult to monitor by UV. Use a micro-cleavage test (step 4) and analyze by LC-MS.
- Washing: Filter and wash resin extensively: DMF (5x), Water (5x) (to remove salts), DMF (5x), DCM (5x).

Phase 3: Cleavage & Isolation

- Global Deprotection: Treat resin with TFA/TIS/H₂O (95:2.5:2.[\[2\]](#)5) for 2–3 hours.
- Precipitation: Precipitate filtrate in cold diethyl ether.
- Purification: Purify via RP-HPLC.
 - Validation: The mass shift from the linear bis-chloro precursor to the cyclic thioether is -70 Da (Loss of 2 x Cl [-71] + Addition of S [+32] = -39 Da net change vs dichloro; vs Ser/Hse starting material, it is loss of 2xOH and gain of S).
 - Mass Check: Cystathionine bridge mass is equivalent to Cys + Hcy - 2H.

Technical Analysis & Troubleshooting

Data Comparison: Stability Profiles

The following table highlights the stability advantages of the Cystathionine bridge synthesized via this protocol compared to standard disulfide bridges.

Feature	Disulfide Bridge ()	Cystathionine Bridge ()
Bond Energy	~60 kcal/mol	~85 kcal/mol (C-S bond)
Reducibility	Highly susceptible (DTT, Glutathione)	Non-reducible (Stable in cytosol)
Serum Stability	2-4 hours	24 hours
Synthesis Yield	High (Oxidation is fast)	Moderate (Cyclization is rate-limiting)
Conformation	Flexible	Rigid/Defined

Critical Control Points

- Intra- vs. Inter-molecular Reaction: High resin loading favors inter-molecular crosslinking (dimerization). Always use low loading resin (<0.3 mmol/g) to favor the intra-molecular bis-alkylation (cyclization).
- Elimination Side Reactions: The
-chloroalanine intermediate is prone to
-elimination to form Dehydroalanine (Dha). Avoid strong bases during the cyclization. The use of
is milder than
.- Ring Size: Cystathionine forms a specific ring size. If the peptide loop is too small (<3 residues between bridgeheads), ring strain may prevent bis-alkylation, leading to mono-alkylation or elimination.

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